

Step-by-step guide to setting up an experiment in Magnum-PSI.

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Compound of Interest

Compound Name: *Magnum*

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Application Notes and Protocols for Magnum-PSI

A Step-by-Step Guide to Setting Up Plasma-Surface Interaction Experiments

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on how to set up and conduct experiments using the **Magnum-PSI** (MAgnitized plasma Generator and NUMerical modeling for Plasma Surface Interactions) facility. These application notes and protocols are designed to streamline the experimental process, from initial planning to data acquisition and analysis.

Introduction to Magnum-PSI

Magnum-PSI is a linear plasma generator designed to study the complex interactions between plasmas and various materials under conditions relevant to fusion reactors, particularly the divertor region of ITER. It utilizes a cascaded arc plasma source to generate a high-density, low-temperature plasma that is confined by a powerful superconducting magnet. This allows for the investigation of material erosion, deposition, and fuel retention, as well as the testing of novel plasma-facing components.

The key operational parameters of **Magnum-PSI** are summarized in the table below, showcasing its capability to simulate the extreme environment of a fusion reactor's divertor.

Data Presentation: Key Experimental Parameters

A successful experiment in **Magnum-PSI** relies on the precise control and monitoring of various parameters. The following table summarizes the key operational and diagnostic parameters that can be achieved and measured.

Parameter	Value	Units	Notes
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Plasma Source			
Gas Types	Hydrogen (H), Deuterium (D), Helium (He), Neon (Ne), Argon (Ar)	-	Other gases may be possible upon request.
Gas Flow Rate	Variable	sccm	Controls the plasma density and neutral pressure.
Arc Current	40 - 160	A	A primary control for plasma density and temperature. [1] [2]
<hr/>			
Magnetic Field			
On-axis Magnetic Field	up to 2.5	T	Confines the plasma beam and influences particle transport. [3]
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Plasma Parameters at Target			
Electron Density (n_e)	$10^{19} - 10^{21}$	m^{-3}	Measured by Thomson Scattering. [3]
Electron Temperature (T_e)	0.1 - 10	eV	Measured by Thomson Scattering. [3]
<hr/>			
Particle Flux	$10^{23} - 10^{25}$	$m^{-2}s^{-1}$	A key parameter for studying material erosion and deposition rates. [3]
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Heat Flux	> 10	MW/m^2	Simulates the high heat loads on divertor components. [3]
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Vacuum System

Base Pressure	< 10 ⁻⁷	mbar	Achieved through a multi-stage differential pumping system.
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Operational Pressure	Variable	Pa	Dependent on gas flow and pumping configuration.
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Target and Sample

Target Temperature	Variable	°C	Can be actively cooled or heated.
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Target Biasing	Variable	V	Allows for control of ion impact energy. [4] [5] [6]
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Sample Size	Variable	-	Accommodates a range of sample sizes and geometries.
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Experimental Protocols

This section outlines the detailed methodologies for conducting a typical plasma-surface interaction experiment in **Magnum-PSI**.

Experimental Planning and Proposal

The initial step involves defining the scientific objectives and experimental plan. For external users, this culminates in the submission of a beam time application.

Protocol 1: Experimental Proposal Submission

- Define Research Goals: Clearly articulate the scientific questions to be addressed. This could involve studying material erosion rates, hydrogen retention, or the performance of a new plasma-facing component.

- Determine Experimental Conditions: Specify the required plasma parameters (gas type, density, temperature, flux), target material, target temperature, and any in-situ diagnostics needed.
- Consult with **Magnum**-PSI Staff: It is highly recommended to discuss the feasibility of the proposed experiment with the **Magnum**-PSI facility manager and scientific staff.
- Submit a Proposal: Complete and submit the official **Magnum**-PSI beam time application form, detailing the experimental plan, required resources, and safety considerations.
- Proposal Review: The proposal will be reviewed by a scientific committee for feasibility and scientific merit.

Sample Preparation and Mounting

Proper preparation and mounting of the material sample are crucial for obtaining reliable and reproducible results.

Protocol 2: Material Sample Preparation and Mounting

- Sample Cleaning: Thoroughly clean the sample to remove any surface contaminants. The cleaning procedure will depend on the material but typically involves ultrasonic cleaning in a series of solvents (e.g., acetone, isopropanol, ethanol).
- Surface Characterization (Pre-exposure): Characterize the pristine surface of the sample using appropriate techniques such as Scanning Electron Microscopy (SEM), X-ray Photoelectron Spectroscopy (XPS), or Atomic Force Microscopy (AFM).
- Mounting on Target Holder: Securely mount the sample onto the designated target holder. Ensure good thermal contact if temperature control is required. This may involve the use of specific clamps or conductive pastes.
- Installation in the Target Exchange and Analysis Chamber (TEAC): The target holder with the mounted sample is introduced into the TEAC, which is then evacuated.[\[3\]](#)

Vacuum System Operation and Plasma Generation

Achieving and maintaining a high-quality vacuum is fundamental to any plasma experiment. The following protocol outlines the general procedure.

Protocol 3: Vacuum and Plasma Operation

- Pump-down of the Main Chamber: The main vacuum vessel is pumped down to the base pressure using a series of roughing and high-vacuum pumps. This process can take several hours.
- Gas Introduction: The desired working gas is introduced into the cascaded arc plasma source through a mass flow controller. The gas flow rate is a key parameter for controlling the plasma density.
- Plasma Initiation: The cascaded arc discharge is initiated by applying a high voltage across the cathode and anode. The arc current is then ramped up to the desired level.
- Magnetic Field Activation: The superconducting magnet is energized to the specified magnetic field strength to confine the plasma beam.
- Plasma Stabilization: The plasma parameters are allowed to stabilize before the target is exposed. This is monitored using various diagnostics.

Diagnostic Setup and Calibration

Magnum-PSI is equipped with a suite of advanced diagnostics to characterize both the plasma and the material surface. Proper setup and calibration are essential for accurate measurements.

Protocol 4: Thomson Scattering System Setup and Calibration

- Laser Alignment: The high-power laser beam for the Thomson scattering system is carefully aligned to pass through the center of the plasma and the collection optics.
- Wavelength Calibration: The spectrometers are calibrated using a known light source (e.g., a calibration lamp or Rayleigh scattering from a neutral gas) to ensure accurate measurement of the scattered light spectrum.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Intensity Calibration: The absolute sensitivity of the detection system is calibrated using Raman scattering from a known density of gas (e.g., nitrogen). This allows for the determination of the absolute electron density.[10]
- Stray Light Minimization: Baffles and a beam dump are used to minimize the amount of stray laser light reaching the detectors, which can be a significant source of noise.[10]

Data Acquisition and Analysis

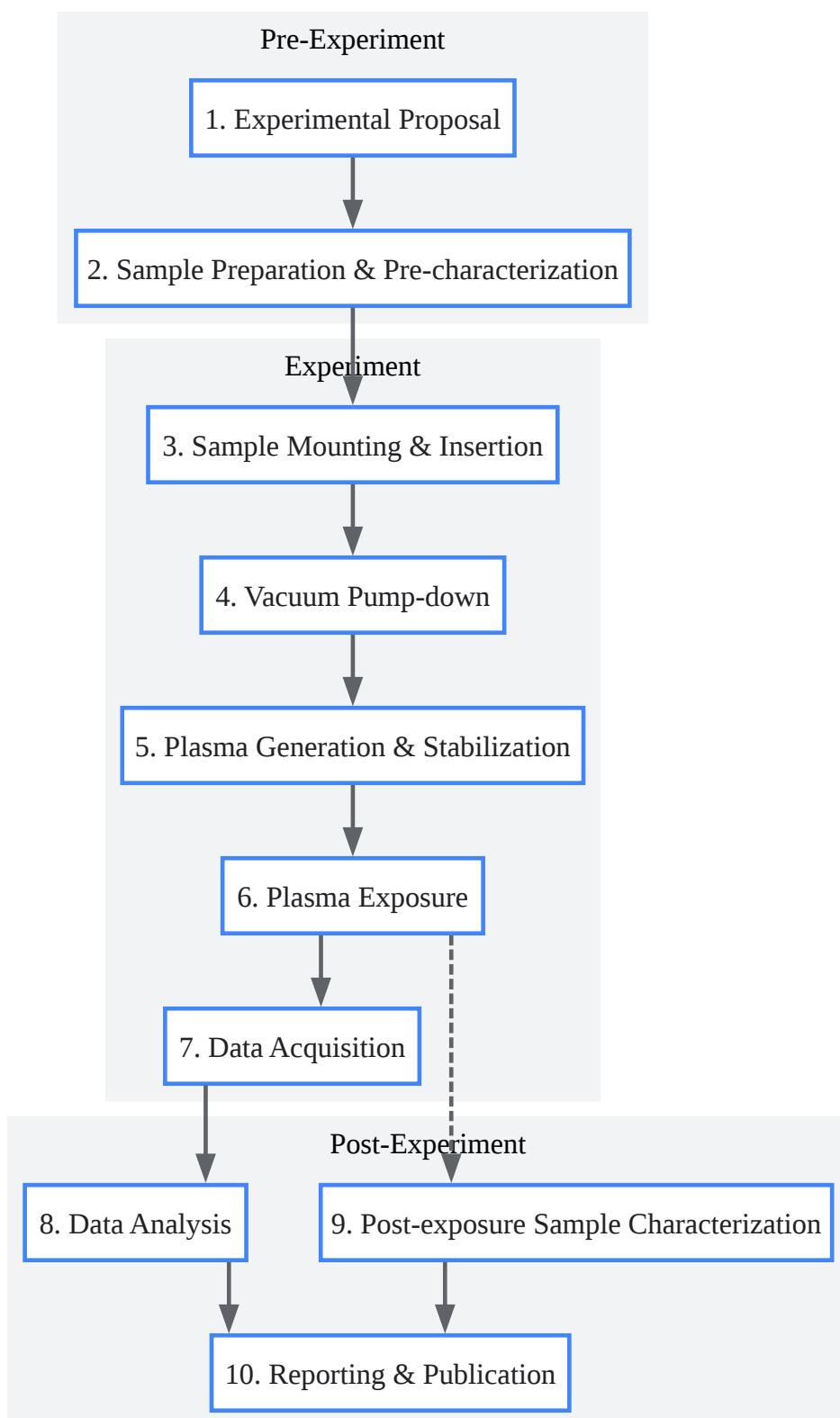
Data from all diagnostics are collected and stored centrally. A typical data acquisition workflow is described below.

Protocol 5: Data Acquisition and Analysis

- Define Shot Sequence: An experimental run plan or "shot sheet" is created, detailing the sequence of plasma exposures and the corresponding parameter settings.
- Initiate Data Acquisition System: The data acquisition system is configured to record data from all relevant diagnostics for the duration of the plasma exposure.
- Plasma Exposure: The target is moved into the plasma beam for the specified duration.
- Data Storage: At the end of the shot, all data is automatically saved to a central database with a unique shot number for identification.
- Post-shot Analysis: Preliminary analysis of the data is often performed between shots to monitor the experiment's progress and make any necessary adjustments.[11]
- Detailed Analysis: A more thorough analysis of the collected data is performed after the experimental campaign is complete. This may involve custom analysis scripts and modeling.

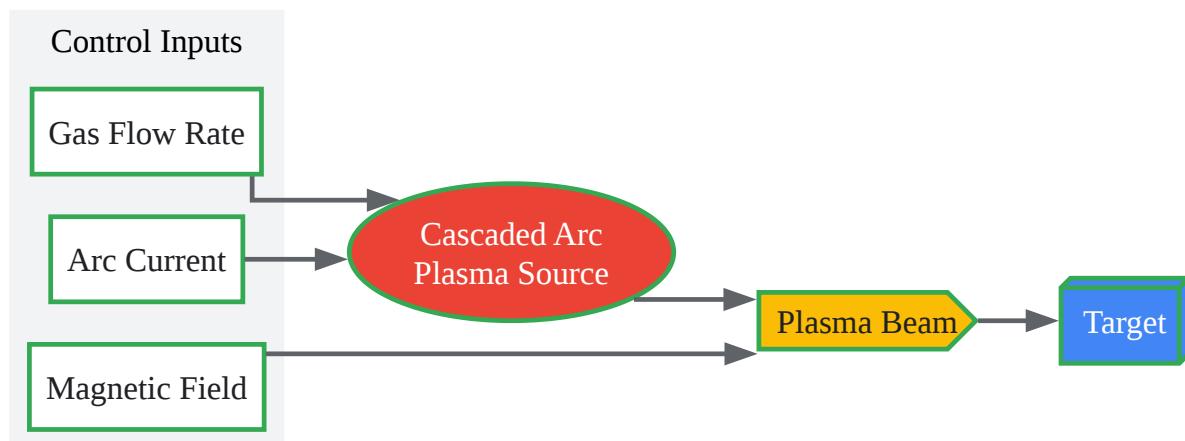
Mandatory Visualizations

The following diagrams illustrate key workflows and relationships in a **Magnum-PSI** experiment.



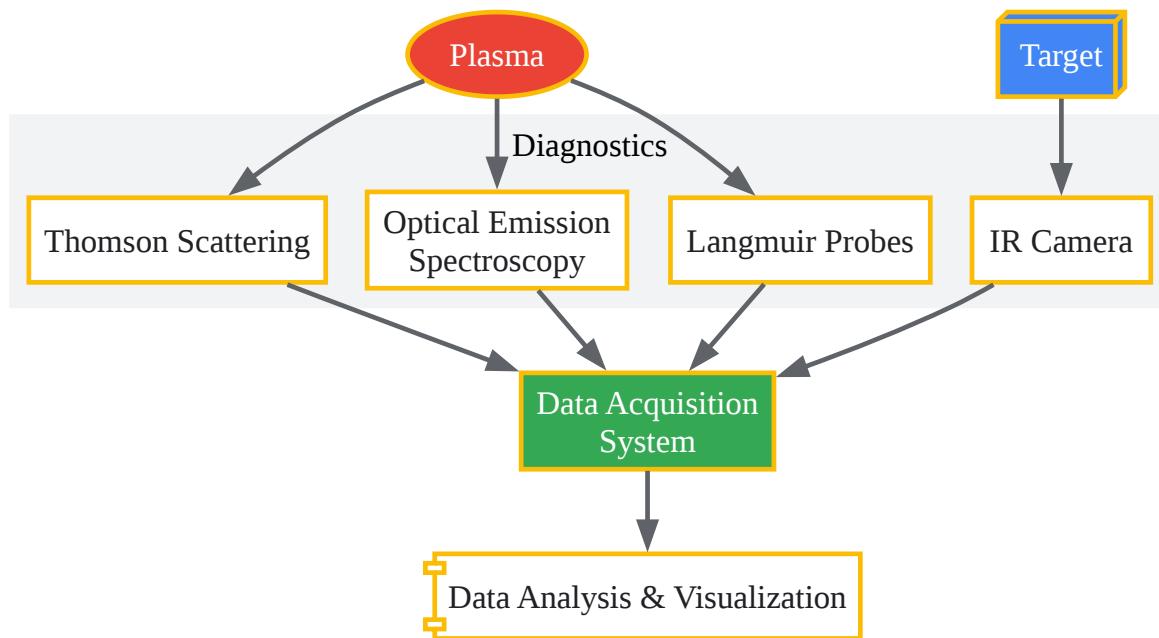
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Caption: High-level workflow for a complete experiment in **Magnum-PSI**.



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Caption: Relationship between control inputs and plasma generation.



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Caption: Data flow from the experiment to analysis.

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